

analytical methods for N-(2-cyano-3-fluorophenyl)propanamide quantification

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Compound of Interest

Compound Name: *N-(2-cyano-3-fluorophenyl)propanamide*
CAS No.: 1155153-85-7
Cat. No.: B1518305

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An Application Note and Protocol for the Quantification of **N-(2-cyano-3-fluorophenyl)propanamide**

Abstract

This document provides a comprehensive technical guide detailing validated analytical methods for the precise and accurate quantification of **N-(2-cyano-3-fluorophenyl)propanamide**. As a key intermediate or active pharmaceutical ingredient (API) in drug development, rigorous analytical control is imperative. We present two primary methodologies: a robust High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method suitable for routine quality control of bulk substances, and a highly sensitive and selective Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for trace-level quantification and analysis in complex matrices. This guide is intended for researchers, analytical scientists, and drug development professionals, offering detailed, step-by-step protocols, method validation parameters, and the scientific rationale behind the experimental design.

Introduction and Analyte Overview

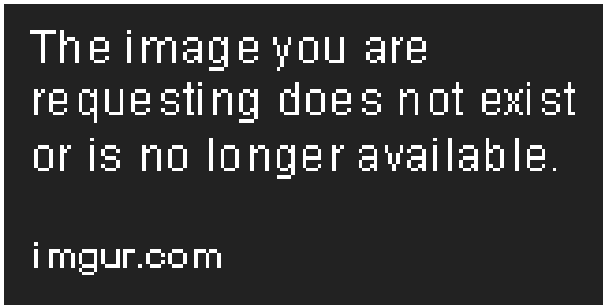
N-(2-cyano-3-fluorophenyl)propanamide is an amide derivative containing a fluorinated cyanophenyl moiety. Such structural motifs are of significant interest in medicinal chemistry. The presence of a cyano group, a fluorine atom, and an amide linkage imparts specific physicochemical properties that influence its biological activity and analytical behavior. Accurate quantification is a critical step in the pharmaceutical manufacturing process, ensuring the purity, potency, and stability of the drug substance.^[1] This application note describes the development and validation of analytical procedures designed to meet the stringent requirements of regulatory bodies.^[2]

Analyte Properties:

- Chemical Name: **N-(2-cyano-3-fluorophenyl)propanamide**
- CAS Number: 1155153-85-7^[3]
- Molecular Formula: C₁₀H₉FN₂O^[3]
- Molecular Weight: 192.19 g/mol ^[3]

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- Structure:  (Note: A representative image would be placed here in a formal document.)

HPLC-UV Method for Bulk Substance Quantification

This method is designed for the routine analysis of **N-(2-cyano-3-fluorophenyl)propanamide** in its pure form or in simple formulations, offering reliability and cost-effectiveness.

Principle and Rationale

The method employs Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC). The analyte, being moderately polar with hydrophobic aromatic character, is well-retained on a non-polar stationary phase like C18. Elution is achieved using a polar mobile phase, typically a mixture of acetonitrile and water. The aromatic ring system of the analyte contains a chromophore that absorbs ultraviolet (UV) light, allowing for sensitive detection and quantification. A C18 column is chosen for its versatility and proven performance with a wide range of pharmaceutical compounds.[4] Acetonitrile is selected as the organic modifier due to its low UV cutoff and excellent elution strength for this class of compounds.

Experimental Protocol

Instrumentation and Reagents:

- HPLC system with a quaternary or binary pump, autosampler, column oven, and UV/Vis or Diode Array Detector (DAD).
- Data acquisition and processing software.
- Analytical balance.
- Volumetric flasks, pipettes, and autosampler vials.
- Reference Standard: **N-(2-cyano-3-fluorophenyl)propanamide** (≥99.5% purity).
- Column: C18, 250 mm x 4.6 mm, 5 µm particle size.
- Acetonitrile (HPLC grade).
- Water (HPLC grade or ultrapure).

Chromatographic Conditions:

Parameter	Setting
Mobile Phase	Acetonitrile : Water (60:40, v/v)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	254 nm

| Run Time | 10 minutes |

Preparation of Solutions:

- Standard Stock Solution (1000 µg/mL): Accurately weigh 25 mg of the reference standard and transfer to a 25 mL volumetric flask. Dissolve in and dilute to volume with the mobile phase.
- Working Standard Solutions: Prepare a series of calibration standards (e.g., 10, 25, 50, 100, 150 µg/mL) by serially diluting the stock solution with the mobile phase.
- Sample Solution (100 µg/mL): Accurately weigh 10 mg of the **N-(2-cyano-3-fluorophenyl)propanamide** bulk sample, transfer to a 100 mL volumetric flask, dissolve in, and dilute to volume with the mobile phase. Filter through a 0.45 µm syringe filter before injection if necessary.

Method Validation

The method was validated according to the International Council for Harmonisation (ICH) guidelines.^{[1][5]}

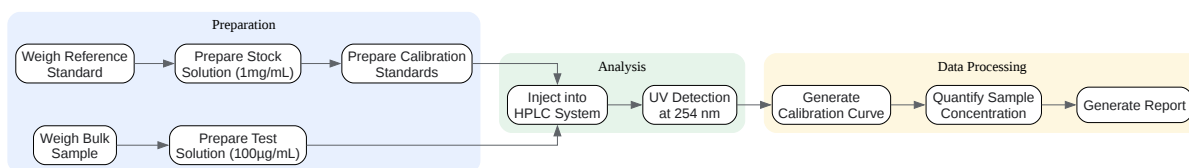
- Specificity: The selectivity of the method was confirmed by injecting a blank (mobile phase) and observing no interfering peaks at the retention time of the analyte. Peak purity analysis using a DAD confirmed the homogeneity of the analyte peak.
- Linearity and Range: Linearity was established across a concentration range of 10-150 µg/mL. The correlation coefficient (r^2) was >0.999.

- Accuracy: Accuracy was determined by the recovery of spiked samples at three concentration levels (80%, 100%, and 120% of the nominal concentration).[5]
- Precision: Repeatability (intra-day) and intermediate precision (inter-day) were assessed by analyzing six replicate samples at 100 µg/mL. The relative standard deviation (RSD) was calculated.
- LOD & LOQ: The Limit of Detection (LOD) and Limit of Quantification (LOQ) were determined based on the signal-to-noise ratio, typically 3:1 for LOD and 10:1 for LOQ.[5]

Summary of HPLC-UV Validation Data

Validation Parameter	Acceptance Criteria	Result
Linearity (r^2)	≥ 0.999	0.9995
Range (µg/mL)	80-120% of nominal	10 - 150
Accuracy (% Recovery)	98.0 - 102.0%	99.2 - 101.5%
Precision (RSD%)	$\leq 2.0\%$	$< 1.0\%$
LOD (µg/mL)	Report Value	0.5
LOQ (µg/mL)	Report Value	1.5

HPLC-UV Workflow Diagram



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Caption: Workflow for HPLC-UV quantification.

LC-MS/MS Method for Trace-Level Quantification

For applications requiring higher sensitivity, such as pharmacokinetic studies or trace impurity analysis, an LC-MS/MS method is superior.

Principle and Rationale

This method combines the separation power of liquid chromatography with the high sensitivity and specificity of tandem mass spectrometry.^{[6][7]} The analyte is ionized, typically using Electrospray Ionization (ESI), and the resulting parent ion is selected and fragmented. Specific fragment ions (product ions) are then monitored. This process, known as Multiple Reaction Monitoring (MRM), provides exceptional selectivity, minimizing interference from matrix components and enabling quantification at sub-ng/mL levels.^[8] The use of an MS-compatible mobile phase with a volatile modifier like formic acid is crucial.^[6]

Experimental Protocol

Instrumentation and Reagents:

- UHPLC or HPLC system coupled to a triple quadrupole mass spectrometer.
- Internal Standard (IS): A structurally similar compound, such as a stable isotope-labeled version of the analyte or a related propanamide derivative.
- Column: C18, 50 mm x 2.1 mm, 1.8 μ m particle size.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Reagents for sample preparation (e.g., acetonitrile for protein precipitation).^[9]

LC-MS/MS Conditions:

Parameter	Setting
LC Gradient	5% B to 95% B over 3 min, hold 1 min, re-equilibrate
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
Ionization Mode	ESI Positive
Capillary Voltage	4000 V
Source Temperature	150 °C

| MRM Transitions | Analyte: Q1 193.2 -> Q3 121.1 (Quantifier), Q3 94.1 (Qualifier) | IS: (To be determined based on selection) |

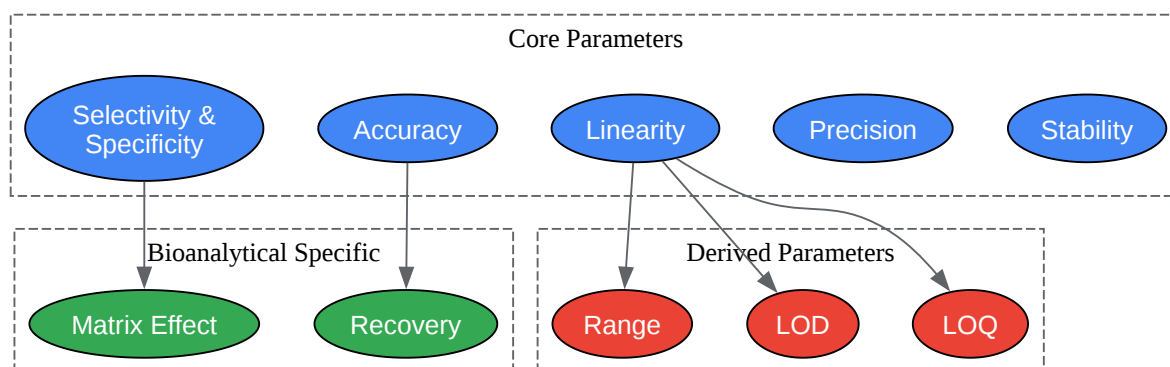
Note: The m/z values are hypothetical based on the analyte's structure (MW 192.19). The parent ion $[M+H]^+$ is 193.2. Fragment ions would be determined experimentally via infusion and product ion scans.

Sample Preparation (from Plasma):

- Pipette 50 µL of plasma sample into a microcentrifuge tube.
- Add 150 µL of acetonitrile containing the internal standard (e.g., at 50 ng/mL).
- Vortex for 1 minute to precipitate proteins.[\[9\]](#)
- Centrifuge at 14,000 rpm for 10 minutes.
- Transfer the supernatant to an autosampler vial for injection.

Method Validation Logic

The validation of a bioanalytical method involves similar parameters to the HPLC-UV method but includes critical assessments of matrix effects and extraction recovery.[\[7\]](#)[\[8\]](#)



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Caption: Interrelationship of method validation parameters.

Summary of LC-MS/MS Validation Data

Validation Parameter	Acceptance Criteria	Result
Linearity (r^2)	≥ 0.99	0.998
Range (ng/mL)	-	0.5 - 500
Accuracy (% Bias)	Within $\pm 15\%$ ($\pm 20\%$ at LLOQ)	-10.5% to 8.2%
Precision (RSD%)	$\leq 15\%$ ($\leq 20\%$ at LLOQ)	< 12%
LLOQ (ng/mL)	S/N ≥ 10 , Acc/Prec met	0.5
Matrix Effect (%)	85 - 115%	92 - 108%
Extraction Recovery (%)	Consistent and reproducible	> 85%

Conclusion

Two distinct, validated analytical methods have been established for the quantification of **N-(2-cyano-3-fluorophenyl)propanamide**. The HPLC-UV method provides a robust, accurate, and precise tool for routine quality control of the bulk drug substance. For applications demanding higher sensitivity and selectivity, such as in bioanalytical studies, the developed LC-MS/MS

method offers excellent performance with a low limit of quantification. These methods are fit for their intended purpose and can be readily implemented in a regulated laboratory setting to support drug development and manufacturing.

References

- Benchchem. (n.d.). 2-cyano-N-(2-fluorophenyl)-3-(pyridin-4-yl)propanamide.
- Emery Pharma. (2023, March 7). A Step-by-Step Guide to Analytical Method Development and Validation.
- Andriani, Y., et al. (n.d.). Development and Validation of HPLC Method for Simultaneous Determination of Three Constituent in 4-FDC Tablet by Pre-Column Derivatization.
- IntechOpen. (2018, April 25). Validation of Analytical Methods.
- Agilent. (2007, September 15). Fast LC/MS/MS Analytical Method with Alternating Column Regeneration for the Analysis of 125 Various Drugs and Their Metabolites. Retrieved from [\[Link\]](#).
- Australian Pesticides and Veterinary Medicines Authority. (2014, July 1). Validation of analytical methods for active constituents and agricultural products. Retrieved from [\[Link\]](#).
- Sahoo, C. K., et al. (2018, January 19). Validation of Analytical Methods: A Review. Gavin Publishers. Retrieved from [\[Link\]](#).
- Google Patents. (n.d.). US2716646A - Process for preparing aromatic nitriles.
- Agilent. (n.d.). SAMPLE PREPARATION FUNDAMENTALS FOR CHROMATOGRAPHY. Retrieved from [\[Link\]](#).
- Henry, R. A. (n.d.). Stability and Performance of Cyano Bonded Phase HPLC Columns for Reversed-Phase, Normal-Phase and HILIC Applications.
- Forensic Science International. (n.d.). Development and evaluation of a targeted gas chromatography mass spectrometry method for the confirmation of synthetic opioids.
- Journal of Chromatography B. (2007). A practical guide to analytical method validation, including measurement uncertainty and accuracy profiles.
- Google Patents. (n.d.). US4137254A - Preparation of aromatic nitriles.
- SIELC Technologies. (2018, February 16). Separation of Propanamide, N-[3-[bis(2-hydroxyethyl)amino]phenyl]- on Newcrom R1 HPLC column. Retrieved from [\[Link\]](#).

- Analytical and Bioanalytical Chemistry. (2018, January 17). LC-MS/MS-Based Method for the Multiplex Detection of 24 Fentanyl Analogues and Metabolites in Whole Blood at Sub ng mL⁻¹ Concentrations. PMC. Retrieved from [[Link](#)].
- Open Research Library. (n.d.). Analytical Methods for Quantification of Drug Metabolites in Biological Samples.
- PubMed. (n.d.). Quantitative gas chromatographic analysis of 3-cyano-3,3-diphenylpropionic acid, the acidic metabolite of bezitramide (Burgodin), in urine. Retrieved from [[Link](#)].
- Chemistry LibreTexts. (2025, January 19). 20.7: Chemistry of Nitriles. Retrieved from [[Link](#)].
- PMC. (n.d.). Analytical Methods Used for the Detection and Quantification of Benzodiazepines. Retrieved from [[Link](#)].
- RSC Publishing. (2021, July 9). One pot synthesis of aryl nitriles from aromatic aldehydes in a water environment. Retrieved from [[Link](#)].
- CHIMIA. (n.d.). LC-MS and CE-MS Strategies in Impurity Profiling.
- Google Patents. (n.d.). US7199257B1 - Process for the synthesis of N-(4-cyano-3-trifluoromethylphenyl)-3-(4-fluorophenylsulfonyl)-2-hydroxy-2-methylpropionamide.
- UNODC. (n.d.). Recommended Methods for the Identification and Analysis of Fentanyl and its Analogues in Biological Specimens. Retrieved from [[Link](#)].
- PubMed. (2008, March 25). N-[2-(3-cyanophenyl)-3-(4-(2-[¹⁸F]fluoroethoxy)phenyl)-1-methylpropyl]-2-(5-methyl-2-pyridyloxy)-2-methylpropanamide. Retrieved from [[Link](#)].
- Benchchem. (n.d.). A Comparative Guide to LC-MS and NMR for the Characterization of 2-(4-Hydroxyphenoxy)propanamide Impurities.
- PubChem. (n.d.). (3S)-3-cyano-3-[[[(2S)-2-[[4-(2-fluorophenyl)phenyl]methyl-methylsulfonylamino]propanoyl]amino]propanamide. Retrieved from [[Link](#)].
- MDPI. (2025, November 20). A Novel and Validated GC-MS/MS Method for the Detection of Four Opioids and Seven Fentanoids in Oral Fluid for Forensic Applications. Retrieved from [[Link](#)].

- Benchchem. (n.d.). Comparative analysis of the pharmacokinetic properties of 2-Cyano-3-(4-phenylphenyl)prop-2-enamide derivatives.
- Arabian Journal of Chemistry. (2023, May 20). Analytical methods for quantification of non-steroidal anti-inflammatory drugs in pharmaceutical and biological samples: An overview of developments in the last decade.
- Policija. (2018, November 27). ANALYTICAL REPORT - N-benzyl-3F Norfentanyl (C₂₁H₂₅FN₂O). Retrieved from [\[Link\]](#).

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Sources

- [1. emerypharma.com](https://www.emerypharma.com) [[emerypharma.com](https://www.emerypharma.com)]
- [2. Validation of Analytical Methods: A Review](https://www.gavinpublishers.com) [[gavinpublishers.com](https://www.gavinpublishers.com)]
- [3. 1155153-85-7|N-\(2-Cyano-3-fluorophenyl\)propanamide|BLD Pharm](https://www.bldpharm.com) [[bldpharm.com](https://www.bldpharm.com)]
- [4. benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- [5. Validation of Analytical Methods | IntechOpen](https://www.intechopen.com) [[intechopen.com](https://www.intechopen.com)]
- [6. agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- [7. prod-com-bibliolabs-nuunique-app-content.s3.amazonaws.com](https://prod-com-bibliolabs-nuunique-app-content.s3.amazonaws.com) [prod-com-bibliolabs-nuunique-app-content.s3.amazonaws.com]
- [8. LC-MS/MS-Based Method for the Multiplex Detection of 24 Fentanyl Analogues and Metabolites in Whole Blood at Sub ng mL⁻¹ Concentrations - PMC](https://pubmed.ncbi.nlm.nih.gov) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [9. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
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